

4-(2-Aminoethyl)pyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(2-Aminoethyl)pyridine

Cat. No.: B079904

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Technical Guide: 4-(2-Aminoethyl)pyridine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the fundamental physicochemical properties of **4-(2-Aminoethyl)pyridine**, a pyridine derivative of interest in various research and development applications.

Core Molecular Information

4-(2-Aminoethyl)pyridine, also known as 4-Pyridineethanamine, is a chemical compound with the CAS Registry Number 13258-63-4.^{[1][2]} Its structure consists of a pyridine ring substituted at the 4-position with an aminoethyl group.

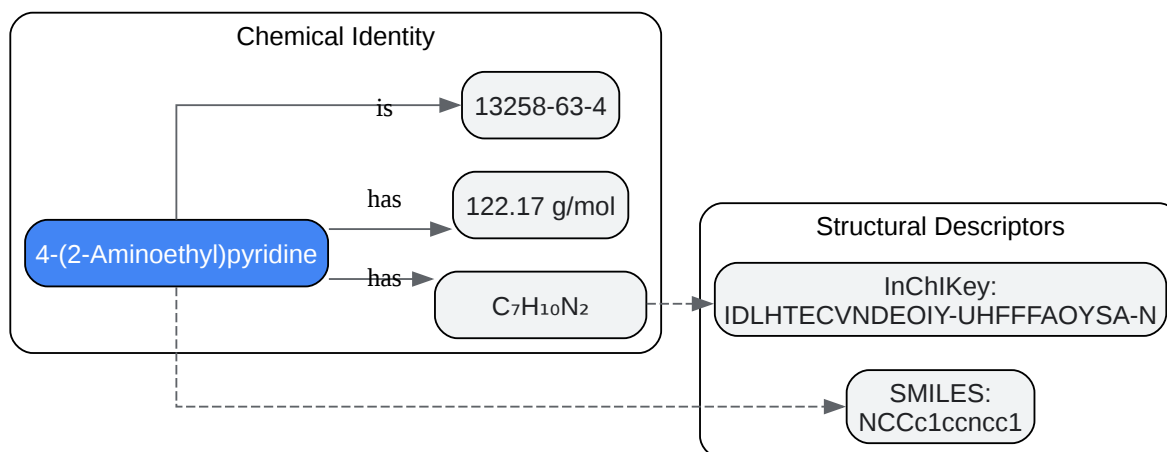
Physicochemical Data Summary

The key quantitative identifiers and properties of **4-(2-Aminoethyl)pyridine** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ N ₂	NIST, Sigma-Aldrich[1][2][3]
Molecular Weight	122.1677 g/mol	NIST[1][2]
122.17 g/mol	Sigma-Aldrich, SCBT[3][4][5] [6]	
CAS Registry Number	13258-63-4	NIST[1][2]
Boiling Point	104 °C at 9 mmHg	Sigma-Aldrich[3][5][6]
Density	1.0238 g/mL at 25 °C	Sigma-Aldrich[3][6]
Refractive Index	n ₂₀ /D 1.5380	Sigma-Aldrich[3][5]
InChI Key	IDLHTECVNDEOYI- UHFFFAOYSA-N	NIST[1][2]

Structural and Identification Data

The following diagram illustrates the key identifiers and structural information for **4-(2-Aminoethyl)pyridine**.



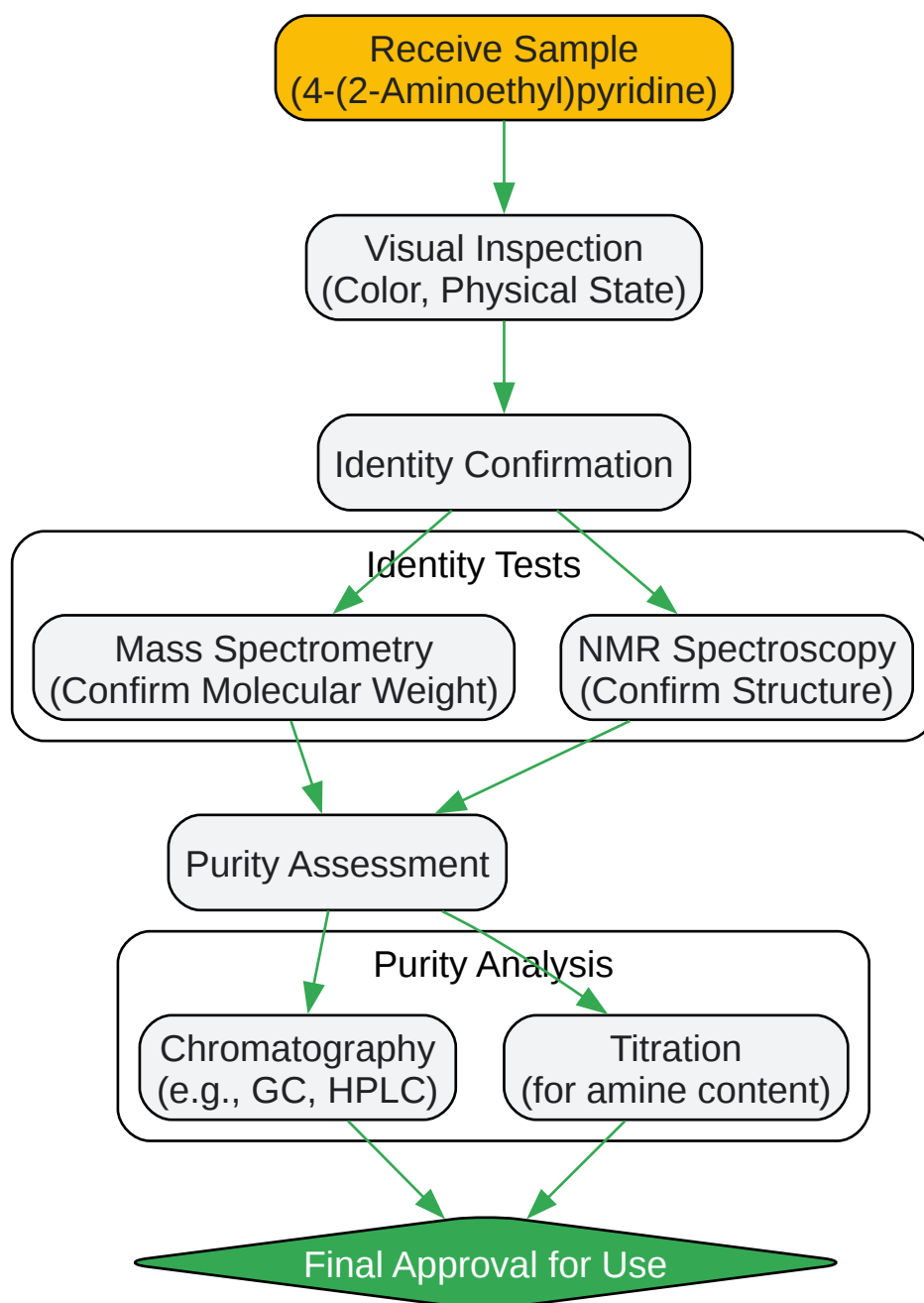
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Diagram of **4-(2-Aminoethyl)pyridine**'s identifiers.

Experimental Protocols and Workflows

Detailed experimental protocols for specific applications involving **4-(2-Aminoethyl)pyridine** are highly dependent on the research context (e.g., synthesis, derivatization, biological screening) and are typically developed and optimized by the investigating laboratory. Public databases for simple chemical compounds do not generally contain specific, detailed experimental methodologies.

However, a general workflow for the quality control and characterization of a supplied sample of **4-(2-Aminoethyl)pyridine** would logically follow the steps outlined below.



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General workflow for chemical characterization.

Signaling Pathways

4-(2-Aminoethyl)pyridine is a small organic molecule and is not known to be a component of established biological signaling pathways in the same manner as endogenous proteins or signaling molecules. Its biological effects, if any, would need to be determined through specific

pharmacological or biochemical studies to identify its molecular targets and downstream consequences. Therefore, a signaling pathway diagram is not applicable for this compound.

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References

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- To cite this document: BenchChem. [4-(2-Aminoethyl)pyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079904#4-2-aminoethyl-pyridine-molecular-weight-and-formula]

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